

Application Notes and Protocols for Measuring Pantothenate Kinase (PanK) Activity In Vitro

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Compound of Interest

Compound Name: coenzyme A

Cat. No.: B114949

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Audience: Researchers, scientists, and drug development professionals.

Introduction

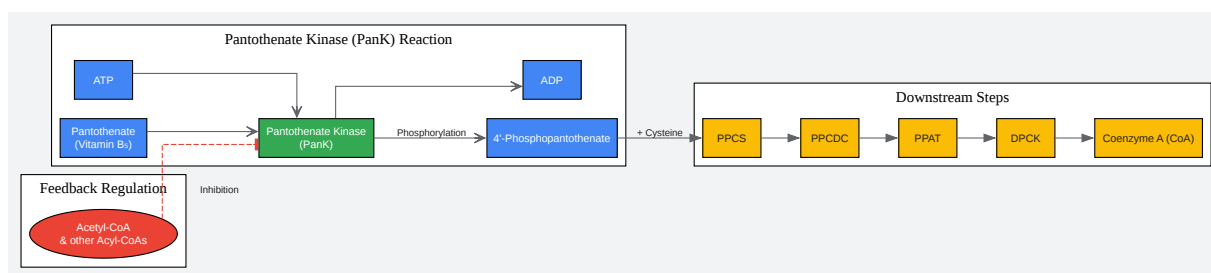
Pantothenate kinase (PanK) is a critical enzyme that catalyzes the first and rate-limiting step in the universal biosynthetic pathway of **coenzyme A** (CoA).[1][2][3] By phosphorylating pantothenate (vitamin B5) to produce 4'-phosphopantothenate, PanK plays a pivotal role in regulating intracellular CoA levels.[1] CoA is an essential cofactor in a vast number of metabolic processes, including the citric acid cycle, fatty acid metabolism, and the synthesis of various cellular components.[1][3]

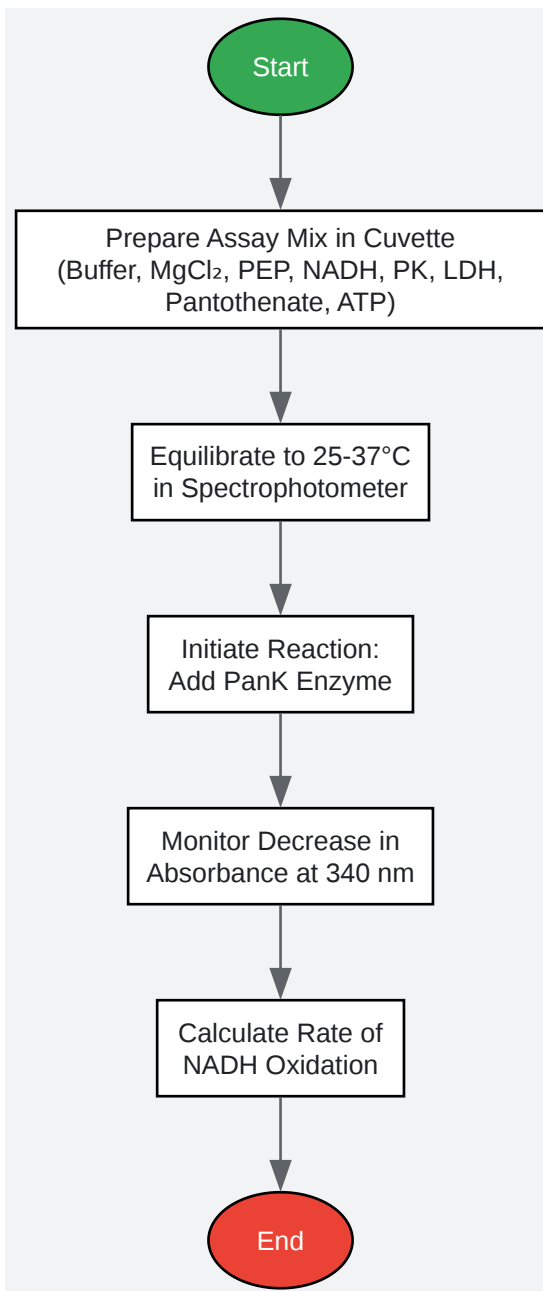
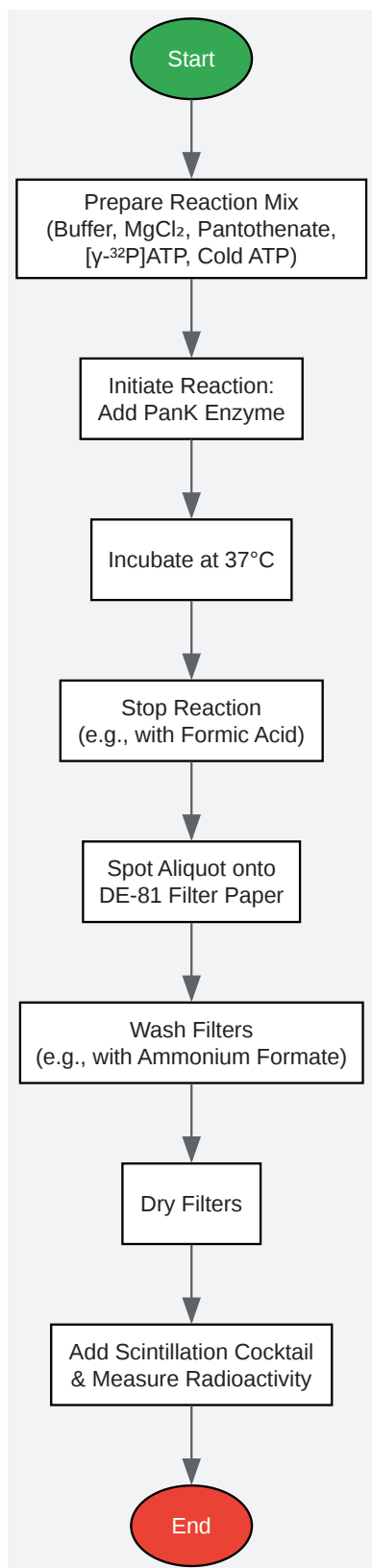
In mammals, four distinct isoforms of PanK are expressed: PanK1 α , PanK1 β , PanK2, and PanK3, each encoded by one of three genes.[3][4] These isoforms exhibit different subcellular localizations and are subject to feedback inhibition by CoA and its thioesters, particularly acetyl-CoA.[1][3] Due to its central role in metabolism, and its association with diseases such as Pantothenate Kinase-Associated Neurodegeneration (PKAN), PanK has emerged as a significant target for drug discovery and therapeutic intervention.[1][5][6]

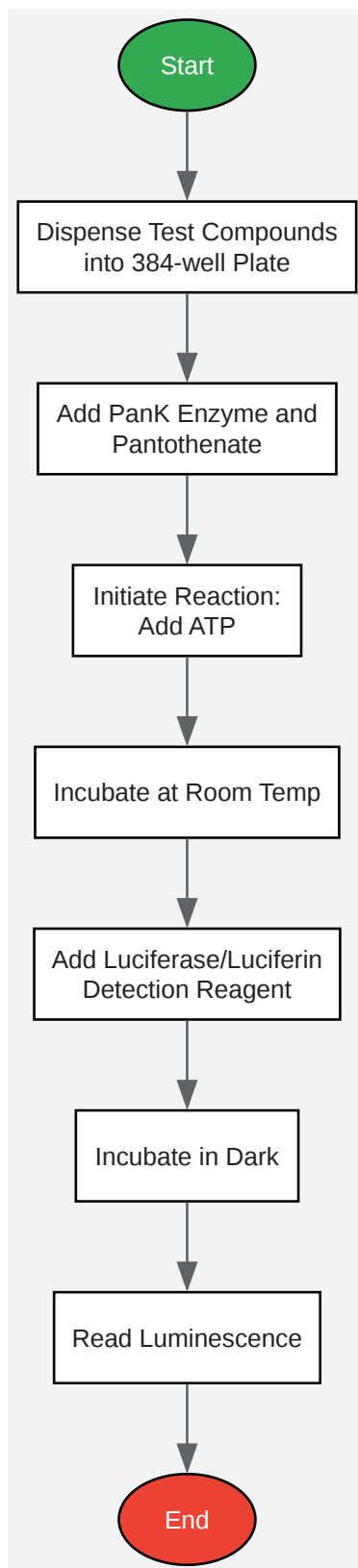
These application notes provide detailed protocols for several common in vitro methods used to measure the enzymatic activity of PanK, aiding in basic research, kinetic characterization, and the screening of potential modulators.

Coenzyme A Biosynthesis Pathway

The diagram below illustrates the initial steps of the **Coenzyme A** (CoA) biosynthesis pathway, highlighting the central role of Pantothenate Kinase (PanK). PanK phosphorylates Pantothenate (Vitamin B₅) using ATP, a reaction that is subject to feedback inhibition by CoA and its thioesters.







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